

An In-depth Technical Guide to Diethyl Dimethylphosphoramidate

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Compound of Interest

Compound Name: *Diethyl dimethylphosphoramidate*

CAS No.: *2404-03-7*

Cat. No.: *B12657328*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl dimethylphosphoramidate is an organophosphorus compound belonging to the phosphoramidate class, characterized by a central phosphorus atom double-bonded to oxygen and single-bonded to two ethoxy groups and a dimethylamino group. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, reactivity, and applications, with a focus on its relevance in research and development.

Chemical Identity and Nomenclature

Correctly identifying a chemical compound is the foundation of sound scientific research.

Diethyl dimethylphosphoramidate is known by several names, which can be crucial for exhaustive literature searches and regulatory compliance.

The formal IUPAC name for this compound is N-diethoxyphosphoryl-N-methylmethanamine[1][2]. However, it is also commonly referred to as N,N-Dimethyl O,O'-diethyl phosphoramidate[2][3].

Table 1: Compound Identification

Identifier	Value	Source
IUPAC Name	N-diethoxyphosphoryl-N-methylmethanamine	[1]
CAS Number	2404-03-7	[1][2][3]
Molecular Formula	C ₆ H ₁₆ NO ₃ P	[1][2][3]
Molecular Weight	181.17 g/mol	[1][2][3]
InChI Key	MSDFSXFZUKFPKX-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CCOP(=O)(N(C)C)OCC	[2]

Common Synonyms:

- Diethyl N,N-dimethylphosphoramidate[1][2][3]
- Diethyl dimethylamidophosphate[1]
- N,N-Dimethyl O,O'-diethyl phosphoramidate[2]
- dimethyl-amidophosphoric acid diethyl ester[1]

Physicochemical Properties

Understanding the physical and chemical properties of a reagent is paramount for designing experiments, ensuring safety, and interpreting results.

Table 2: Physicochemical Data

Property	Value	Source
Density	1.055 g/cm ³	[2]
Boiling Point	193.5 °C at 760 mmHg	[2]
Flash Point	70.8 °C	[2]
Refractive Index	~1.425	[2]
Vapor Pressure	0.464 mmHg at 25 °C	[2]
Solubility	Practically insoluble in water; slightly soluble in ethanol.	[2]
LogP	1.729	[2]

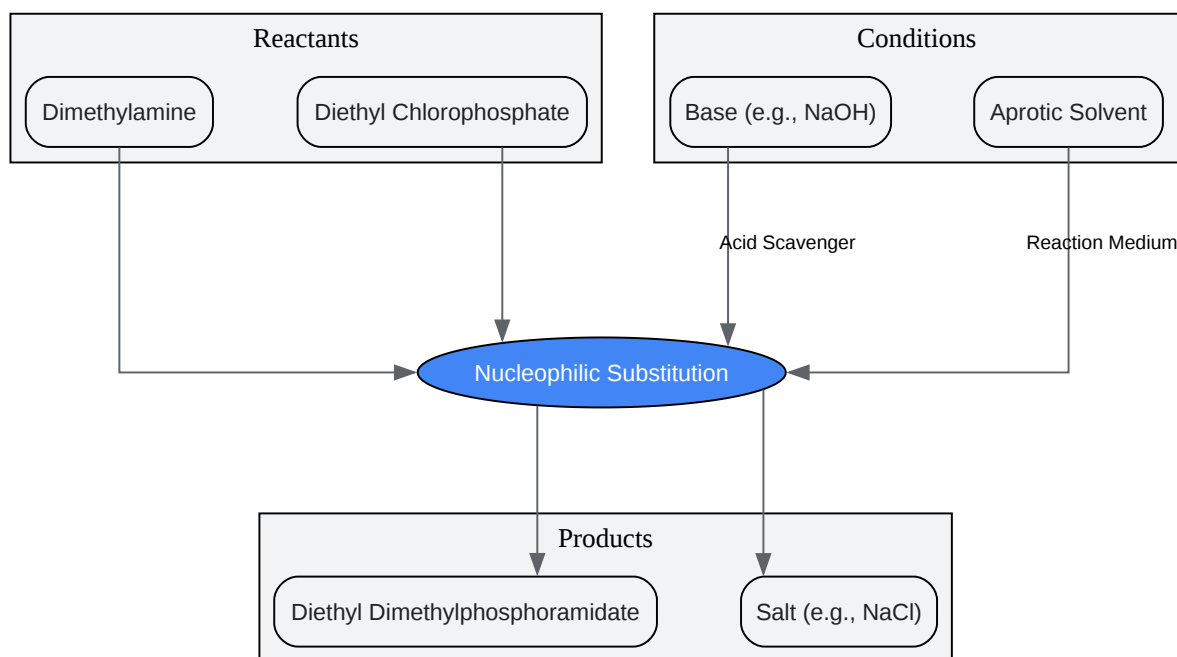
The moderate hydrophobicity, as indicated by the LogP value, suggests its utility in organic synthesis where non-aqueous conditions are often preferred.

Synthesis Methodologies

Several synthetic routes to **diethyl dimethylphosphoramidate** have been described, each with its own advantages depending on the available starting materials and desired scale.

Salt Elimination (Ammunition)

A common and straightforward method involves the reaction of dimethylamine with a suitable phosphorylating agent, such as diethyl chlorophosphate, in the presence of a base to neutralize the resulting acid.



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Caption: Workflow for Salt Elimination Synthesis.

Experimental Protocol: Salt Elimination Synthesis

- **Setup:** To a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), add a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- **Reactant Addition:** Add diethyl chlorophosphate to the solvent.
- **Cooling:** Cool the mixture in an ice bath to 0 °C.
- **Base and Amine Addition:** Slowly and concurrently add a solution of dimethylamine and a base (e.g., triethylamine or sodium hydroxide) to the cooled mixture. The causality here is to

maintain a low temperature to control the exothermic reaction and prevent side reactions. The base is essential to drive the reaction to completion by neutralizing the HCl formed.

- Reaction: Allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Workup: Filter the reaction mixture to remove the salt byproduct. Wash the filtrate with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography.

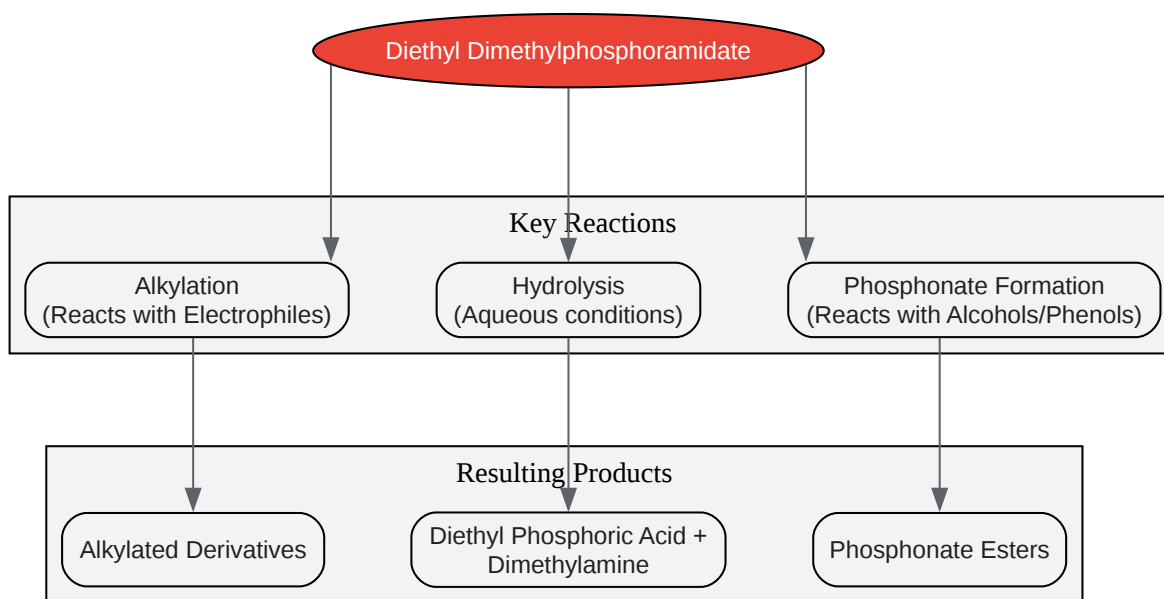
Other Synthetic Routes

Other reported methods include:

- Oxidative Cross-Coupling: Reaction of dimethylamine with a phosphorylating agent under oxidative conditions[2].
- Azide Reduction: Using azides as intermediates which are then reduced to form the phosphoramidate[2].
- Hydrophosphinylation: Addition of a phosphine to an alkene or alkyne followed by oxidation[2].

Chemical Reactivity and Applications

The reactivity of **diethyl dimethylphosphoramidate** is primarily governed by the nucleophilicity of the nitrogen atom, which is enhanced by the electron-donating properties of the two methyl groups[2]. This makes it a useful reagent in various chemical transformations.



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Caption: Key Chemical Reactions of the Compound.

Organic Synthesis

Its primary application is as a reagent for the synthesis of other organophosphorus compounds[2]. The dimethylamino group can act as a leaving group in some reactions or be part of the final molecular scaffold.

Pharmaceutical and Agrochemical Research

Diethyl dimethylphosphoramidate has been investigated for its potential use in drug design and agricultural chemistry[2]. Its ability to act as a phosphorylating agent allows for the modification of biological molecules, potentially altering their activity or stability. In agrochemical research, phosphoramidates are explored for their potential as pesticides or herbicides[2].

Safety and Handling

As with any chemical reagent, proper safety precautions are essential when handling **diethyl dimethylphosphoramidate**.

GHS Hazard Information:

- Pictograms: Warning[1]
- Hazard Statements:
 - H315: Causes skin irritation[1].
 - H319: Causes serious eye irritation[1].
 - H335: May cause respiratory irritation[1].
- Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P403+P233, P405[1][4].

Handling and Storage Protocol

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors[4].
- Handling: Avoid contact with skin and eyes. Do not breathe dust, fume, gas, mist, vapors, or spray[4]. Wash hands thoroughly after handling[4].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place[4]. Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Spills: In case of a spill, absorb with an inert material and dispose of it according to local regulations.

References

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Sources

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- [3. N,N-Dimethyl O,O'-diethyl phosphoramidate \[webbook.nist.gov\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
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